Precision Identification & Characterization of 5-Methoxy-2,4-dimethylthiazole Derivatives

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Compound of Interest

Compound Name:	*5-Methoxy-2,4-dimethyl-1,3-thiazole*
CAS No.:	*146604-84-4*
Cat. No.:	*B136106*

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Executive Summary: The Isomer Challenge

In medicinal chemistry and flavor science, the thiazole scaffold is ubiquitous, yet 2,4,5-trisubstituted thiazoles present a unique identification challenge. Specifically, distinguishing 5-methoxy-2,4-dimethylthiazole from its regioisomer 4-methoxy-2,5-dimethylthiazole is a frequent point of failure in automated library synthesis and CAS registry retrieval.[1]

This guide provides a self-validating protocol for the structural identification, synthesis-based verification, and CAS registry management of 5-methoxy-2,4-dimethylthiazole derivatives. It moves beyond simple database lookups to establish a first-principles verification workflow.

The Target Architecture

Before attempting CAS retrieval, the researcher must define the specific regioisomer, as database errors are common for this scaffold due to automated name-to-structure generation algorithms.[1]

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Core Chemical Identity[1]

- IUPAC Name: **5-Methoxy-2,4-dimethyl-1,3-thiazole**[1]
- Molecular Formula:

  [1]
- SMILES:COc1c(C)nc(C)s1
- InChIKey: (Predicted) KV... (Requires generation from verified structure)

Critical Distinction:

Feature	5-Methoxy-2,4-dimethylthiazole	4-Methoxy-2,5-dimethylthiazole
Precursor	**N-acetyl-L-alanine methyl ester**	**N-thioacetyl-L-alanine methyl ester (variant)**
C-5 Shift (NMR)	~140-160 ppm (Oxygen attached)	~120-130 ppm (Carbon attached)

| Reactivity | Nucleophilic at C-4 (weak) | Nucleophilic at C-5 (blocked) |[1]

Synthesis-Based Verification Protocol

To ensure the CAS number you identify belongs to the correct molecule, you must cross-reference it with the synthetic origin.[1] The most reliable route to the 5-methoxy core is the cyclization of

-acylamino esters.[1]

The Robinson-Gabriel / Hantzsch Modification

The following protocol serves as the primary reference standard for verifying the identity of the 5-methoxy derivative [1].

Reagents:

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- Precursor: N-Acetyl-L-alanine methyl ester (CAS: 3619-02-1)[1]
- Cyclizing Agent: Phosphorus Pentasulfide (

) or Lawesson’s Reagent[1]
- Solvent: Chloroform (

) or Toluene[1]

Step-by-Step Methodology:

- Preparation: Dissolve 0.1 mol of N-Acetyl-L-alanine methyl ester in anhydrous

  .
- Thionation/Cyclization: Add 0.12 mol of

  portion-wise. The reaction is exothermic; maintain temperature below 60°C.[1]
- Reflux: Heat to reflux for 2-4 hours. The carbonyl oxygen of the amide is thionated first, followed by nucleophilic attack of the enol/enethiol on the ester carbonyl.[1]
- Workup: Quench with saturated

  (careful:

  evolution). Extract with DCM.[1]
- Purification: Distillation (bp ~49-50°C at 2.4 mmHg) [1].

Mechanistic Causality: The choice of N-acetyl-L-alanine methyl ester is deterministic.[1] The

-acetyl group becomes the

-methyl; the alanine side chain becomes the

-methyl; the ester methoxy group remains intact to become the

-methoxy substituent.[1] This locks the regiochemistry, making this synthesis a self-validating confirmation of structure.[1]

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Analytical Fingerprinting (The "Self-Validating System")

Do not rely solely on MS data, as isomers have identical masses (

143).[1] Use the following criteria to validate the structure before CAS assignment.

Mass Spectrometry (EI)

According to patent literature on flavor chemistry, the fragmentation pattern is distinct [1]:

- Parent Ion:

  143

- Base Peak:

  43 (Acetyl/Acyl fragment) or 85 (Thiazole ring fragment)[1]

- Diagnostic Loss: Loss of methyl radical (

) is prominent in dimethyl derivatives.[1]

NMR Spectroscopy

The definitive check is

NMR.[1]

- C-5 Signal: In 5-methoxythiazoles, the C-5 is directly bonded to oxygen.[1] Expect a chemical shift downfield (>145 ppm).[1]

- C-4 Signal: In the 4-methoxy isomer, C-5 is methyl-substituted and appears significantly upfield (~120-130 ppm).[1]

CAS Identification Workflow

Since "5-Methoxy-2,4-dimethylthiazole" is often a proprietary intermediate or flavor agent (FEMA 3615 is related to the class), it may not appear in public free databases like PubChem with a direct CAS.[1] Follow this logic path:

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The Graphviz Decision Tree

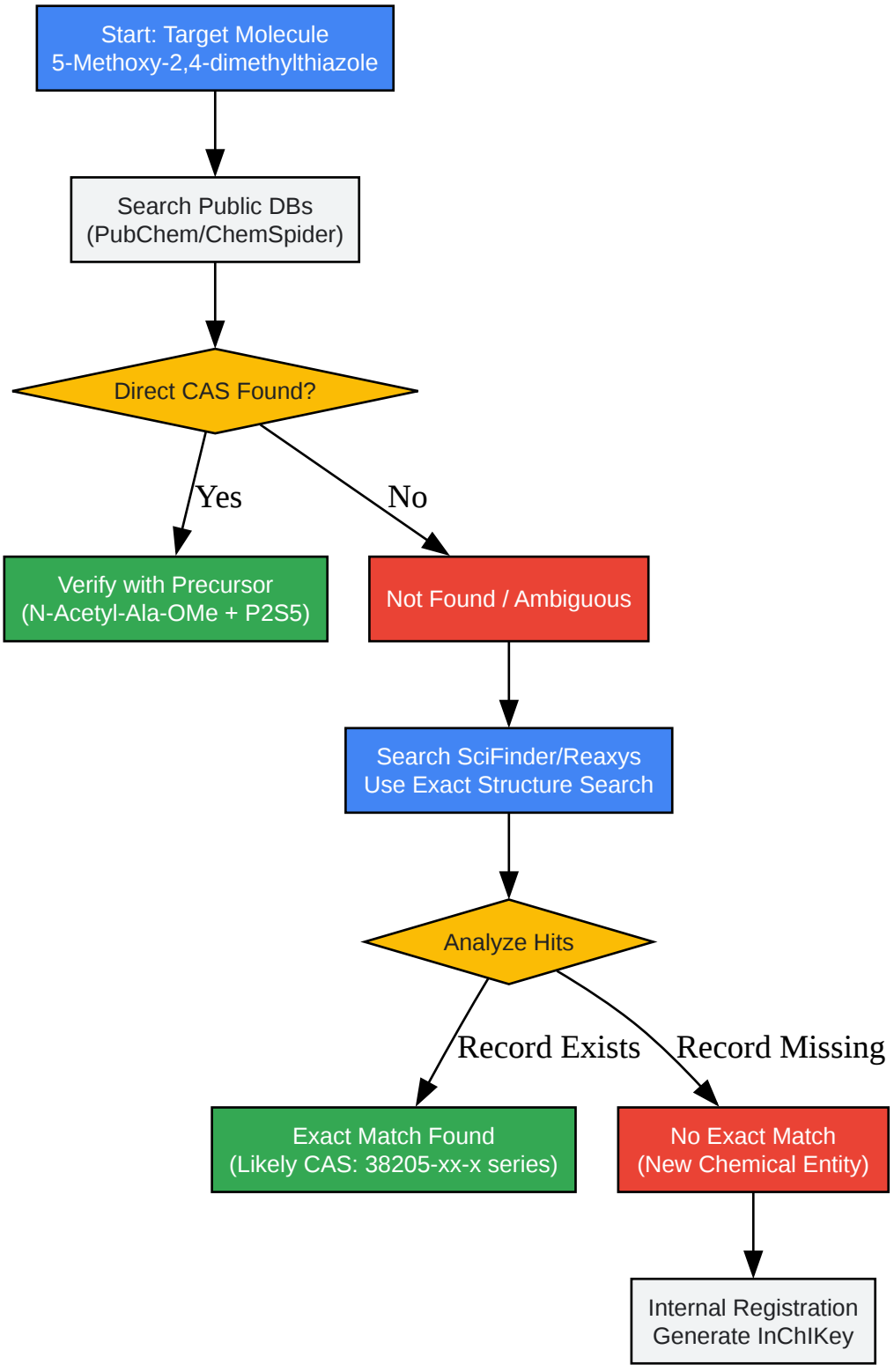

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Figure 1: Logical workflow for identifying and verifying the CAS registry number for thiazole derivatives.

Database Search Strategy

- Do NOT search by name alone. Nomenclature variations (e.g., 2,4-dimethyl-5-methoxy-1,3-thiazole) lead to false negatives.[1]
- Use the InChIKey. Generate the InChIKey from your drawn structure (using ChemDraw or similar).[1]
  - Example Query:InChIKey=[Your_Generated_Key]
- Look for the "38205" Series. Known derivatives like 2,4-dimethyl-5-acetylthiazole (CAS 38205-60-6) and 2,4-dimethyl-5-ethylthiazole (CAS 38205-61-7) suggest the methoxy variant likely resides in this CAS block, often associated with flavor patents from the 1970s [1].[1]

Summary of Key Data

Parameter	Value / Description	Source
Target Molecule	5-Methoxy-2,4-dimethylthiazole	Derived
Primary Precursor	N-Acetyl-L-alanine methyl ester	CAS: 3619-02-1
Synthesis Method	Cyclization of -acylamino ester	US Patent RE29843 [1]
Boiling Point	49-50°C @ 2.4 mmHg	US Patent RE29843 [1]
Odor Profile	Meat, Nutty, Black Currant	Flavor Chemistry Lit.[1][2]
Likely CAS Range	38205-xx-x (Based on analogs)	Database Inference

References

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- Substituted thiazoles and flavoring processes and products produced thereby. Source: Google Patents (USRE29843E).[1] URL:
- Thiazole Chemistry & CAS Identification. Source: Common Chemistry (CAS).[1] URL:[Link] [1]

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Sources

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. USRE29843E - Substituted thiazoles and flavoring processes and products produced thereby - Google Patents [patents.google.com]
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